

A Comparative Analysis of the Tremorigenic Potency of Janthitrem and Lolitrem B

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Compound of Interest

Compound Name: Janthitrem F

Cat. No.: B1672789

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This guide provides a detailed comparison of the tremorigenic potency of two indole-diterpenoid mycotoxins, janthitrem and lolitrem B. The information presented is based on available experimental data to assist researchers in understanding their relative neurotoxic effects and mechanisms of action.

Executive Summary

Lolitrem B is a potent tremorigenic mycotoxin and the principal causative agent of "ryegrass staggers," a neurological condition affecting livestock.[1][2][3][4][5] Janthitrems, a related class of mycotoxins, also exhibit tremorigenic properties but are generally considered to be less potent than lolitrem B.[1] The primary mechanism of action for both compounds involves the inhibition of large-conductance calcium-activated potassium (BK) channels, leading to neuronal hyperexcitability and tremors.[1][3][6][7][8] This guide summarizes the available quantitative data, details the experimental protocols used for assessment, and visualizes the underlying signaling pathways.

Quantitative Data Comparison

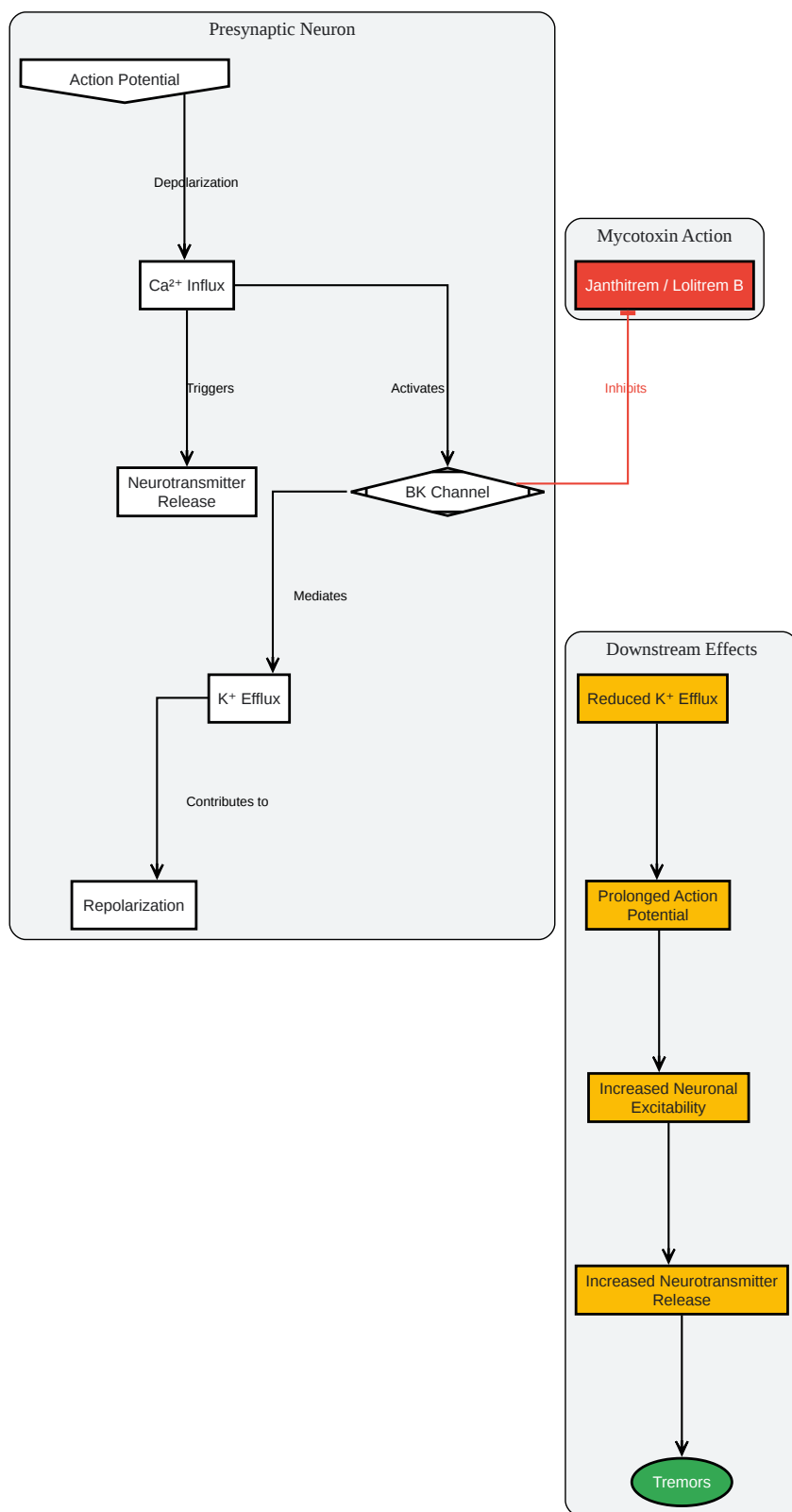
The following table summarizes the available quantitative data on the tremorigenic potency of lolitrem B and related janthitrem compounds. Direct ED50 values for janthitrem B are not readily available in the literature; therefore, data for epoxyjanthitrem I is presented as a quantitative comparison, alongside qualitative statements regarding janthitrem potency.

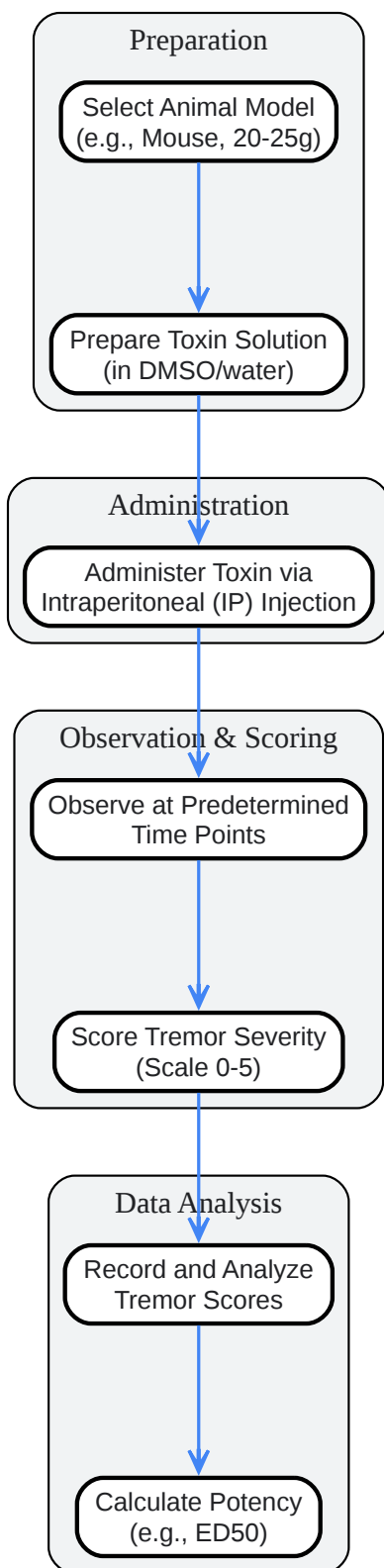
Compound	Animal Model	Administration Route	Effective Dose for Tremor Induction	Potency Relative to Lolitrem B	Reference
Lolitrem B	Mouse	Intraperitoneal (IP)	2 mg/kg	-	[9]
Epoxyjanthitrem I	Mouse	Intraperitoneal (IP)	14 mg/kg (for similar tremor severity as 2 mg/kg Lolitrem B)	Lower	[9]
Janthitrem A	Mouse	Not specified	Not specified	More potent than Janthitrem B	[10]
Janthitrem B	Mouse	Not specified	Not specified	Less potent than Lolitrem B	[1]

Mechanism of Action: BK Channel Inhibition

Both lolitrem B and janthitrems exert their tremorgenic effects primarily through the inhibition of large-conductance calcium-activated potassium (BK) channels in the central nervous system. [1][7] BK channels play a crucial role in regulating neuronal excitability by contributing to the repolarization phase of action potentials and limiting excessive firing.

By blocking these channels, janthitrem and lolitrem B cause a reduction in potassium efflux during and after an action potential. This leads to a prolongation of the action potential, increased neuronal excitability, and an enhanced release of neurotransmitters, ultimately resulting in the characteristic tremors.[2]





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References

- 1. Tremorgenic effects and functional metabolomics analysis of lolitrem B and its biosynthetic intermediates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. BK Channels in the Central Nervous System - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Marine biotoxins [fao.org]
- 4. Toxicological Assessment of Pure Lolitrem B and Ryegrass Seed Infected with the AR37 Endophyte Using Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Lolitrem B and Indole Diterpene Alkaloids Produced by Endophytic Fungi of the Genus *Epichloë* and Their Toxic Effects in Livestock - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. aups.org.au [aups.org.au]
- 7. Tremorgenic effects and functional metabolomics analysis of lolitrem B and its biosynthetic intermediates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Current understanding of iberiotoxin-resistant BK channels in the nervous system - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. researchgate.net [researchgate.net]
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